

A Comprehensive Technical Guide to Sodium Propionate, FCC:

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Compound of Interest

Compound Name: Sodium propionate, FCC
CAS No.: 137-40-6
Cat. No.: B093034

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Introduction

Sodium propionate, the sodium salt of propionic acid, is a compound of significant interest in the pharmaceutical, food, and biotechnology sectors.[1] baked goods and processed cheeses, its applications and technical considerations extend far deeper.[2][3][4] For researchers, scientists, and drug de and analytical methodologies is paramount for its effective and compliant use.

This guide provides an in-depth examination of Sodium Propionate, focusing on the Food Chemical Codex (FCC) grade. We will explore its fundamer an antimicrobial agent, and detailed, field-proven protocols for its analysis and quality control. The objective is to furnish a robust technical resource tl

Chemical Identity and Core Properties

A precise understanding of a substance's identity is the foundation of all scientific and developmental work. Sodium propionate is a simple organic sa

Key Identifiers

Quantitative and qualitative work demands unambiguous identification. The following table summarizes the primary identifiers for sodium propionate.

Identifier	Value
CAS Number	137-40-6[3][5][6][7][8][9]
IUPAC Name	Sodium propanoate[3]
Chemical Formula	C ₃ H ₅ NaO ₂ or CH ₃ CH ₂ COONa[3]
Molecular Weight	96.06 g/mol [5][10][11]
E Number (Food Additive)	E281[1][3][4]
UNII (FDA)	DK6Y9P42IN[3][10]

Chemical Structure

Sodium propionate is an organic sodium salt formed from the ionic bond between a sodium cation (Na⁺) and a propionate anion (CH₃CH₂COO⁻).[5] ⁻

Caption: Ionic structure of Sodium Propionate.

Physical and Chemical Properties

The physical properties of sodium propionate are critical for its handling, formulation, and application. It is typically supplied as a white, free-flowing cr

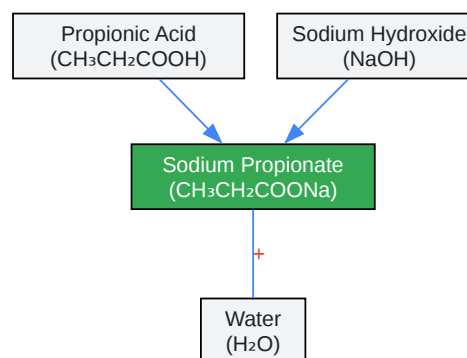
Property	Description
Appearance	Colorless transparent crystals or
Odor	Odorless or a faint acetic-butyric
Solubility	Freely soluble in water; soluble in
Hygroscopicity	Deliquescent in moist air.[3][6]
pH	7.5 - 10.5 (in a 1 in 10 solution).[7]

Synthesis and Manufacturing

The primary industrial synthesis of sodium propionate is a straightforward acid-base neutralization reaction. This method is favored due to its high yield and the use of the most commonly available reagents, sodium hydroxide or sodium carbonate.[6][12][13]

Reaction: $\text{CH}_3\text{CH}_2\text{COOH} + \text{NaOH} \rightarrow \text{CH}_3\text{CH}_2\text{COONa} + \text{H}_2\text{O}$

The choice of sodium hydroxide is common in many processes. An alternative uses solid sodium carbonate, which can be directly mixed with liquid propionic acid, eliminating the need for heating and simplifying downstream concentration steps.[14]



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Caption: Synthesis of Sodium Propionate via neutralization.

Food Chemical Codex (FCC) Grade Specifications

For applications in food and pharmaceuticals, adherence to established quality standards is mandatory. The Food Chemical Codex (FCC) provides specifications for sodium propionate. Sodium propionate has been evaluated and is considered generally recognized as safe (GRAS) by the FDA.

Key FCC Specifications

The following table outlines the typical purity and impurity limits for **Sodium Propionate, FCC**. These parameters are validated using the analytical procedures specified in the FCC.

Test Parameter	Specification Limit
Assay (dried basis)	99.0% - 100.5% ^[15]
Water	≤ 1.0% ^[15]
Alkalinity (as Na ₂ CO ₃)	Passes test (limit ~0.15%) ^[15]
Iron (Fe)	≤ 30 mg/kg (0.003%) ^[15]
Lead (Pb)	≤ 2 mg/kg ^[15]
Identification	Passes Test ^[15]

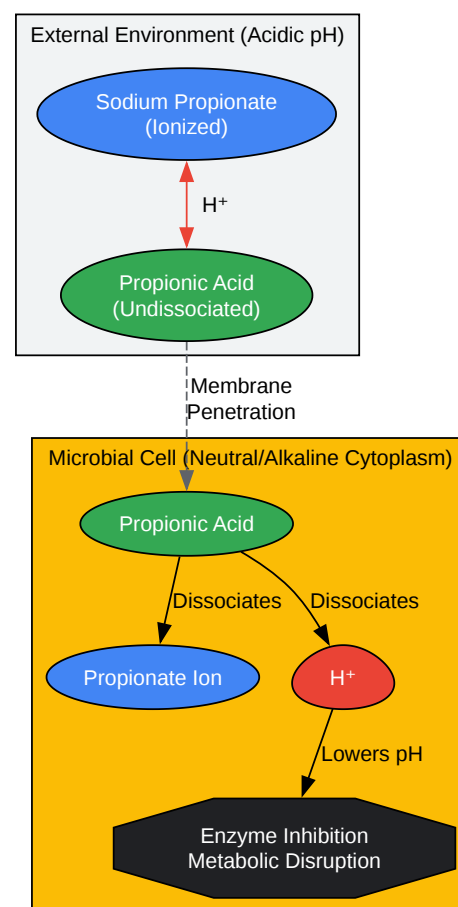
Mechanism of Action and Applications

The primary utility of sodium propionate stems from its antimicrobial properties, which are critically dependent on environmental pH.[16]

Antimicrobial Mechanism

Sodium propionate itself is largely inert. Its antimicrobial activity is attributed to the undissociated propionic acid molecule.[12] In an aqueous solution, drops (becomes more acidic), the equilibrium shifts to favor the formation of the undissociated propionic acid. This lipophilic molecule can then penetrate the cell membrane, dissociates, lowering the internal pH and inhibiting essential metabolic enzymes, ultimately leading to bacteriostatic or fungistatic effects.[12]

This pH dependency explains why it is most effective in acidic foods like bread (pH ~5.5) and cheeses.[16] It is highly effective against molds but has



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Caption: pH-dependent mechanism of antimicrobial action.

Applications in Pharmaceutical and Drug Development

In pharmaceuticals, sodium propionate serves primarily as an antimicrobial preservative in oral formulations.[17] Its fungistatic properties are particularly useful in topical antifungal treatments. Its use in topical antifungal treatments has been largely superseded, emerging research highlights its potential role in gastrointestinal health.[5] Upon oral administration, it exerts protective effects on the GI tract.[5]

Applications in Food Science

The most common application is as a food preservative (E281).[3] It is exceptionally effective as a mold inhibitor in bakery products, where moisture and oxygen are present, and processed meats to extend shelf life and maintain product quality.[1]

Analytical Protocols for Quality Control

Ensuring that a batch of sodium propionate meets FCC specifications requires robust and validated analytical methods. The following protocols are standard.

Protocol 1: Assay by Titration (JECFA Method)

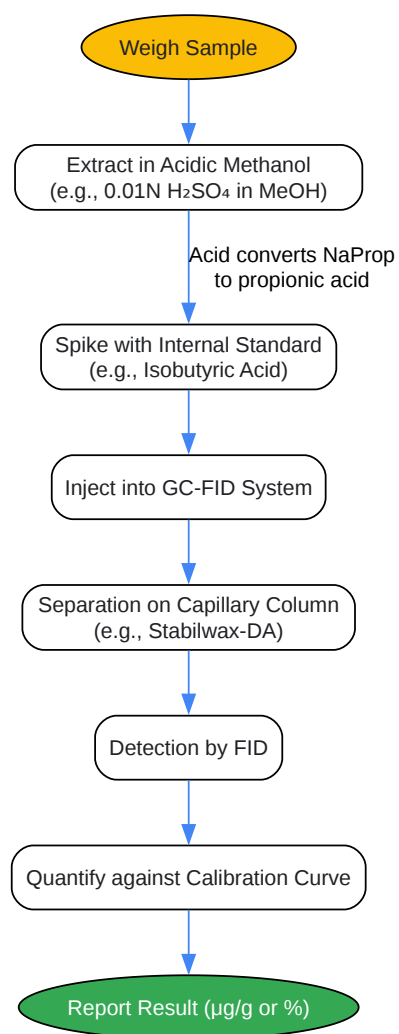
This classic method provides a reliable determination of the purity of sodium propionate. The principle involves the displacement of the weak propionic acid from its sodium salt by a stronger acid, followed by titration of the collected propionic acid with a standardized base.

Experimental Workflow:

- **Sample Preparation:** Accurately weigh approximately 3 g of the sample, previously dried at 105°C for 1 hour, and transfer to a distillation flask.^[7]
- **Acidification:** Add 200 mL of 50% phosphoric acid to the flask. The phosphoric acid provides a stable, high-boiling point acidic medium to ensure complete displacement of propionic acid from its sodium salt.
- **Distillation:** Boil the mixture for 2 hours, collecting the distillate. Maintain the volume in the flask at approximately 200 mL by adding distilled water as needed to facilitate propionic acid liberation.^[7]
- **Titration:** Titrate the entire distillate with standardized 1N sodium hydroxide (NaOH) using phenolphthalein as an indicator. The endpoint is the first permanent pink color.
- **Calculation:** The percentage of sodium propionate is calculated based on the volume of NaOH used. Each mL of 1N NaOH is equivalent to 96.06 mg of sodium propionate.

Protocol 2: Quantification by Gas Chromatography (GC-FID)

For quantifying sodium propionate in complex matrices (e.g., food products, biological samples), Gas Chromatography with Flame Ionization Detection (GC-FID) is used. The sample must first be converted to its volatile free acid form.



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Caption: Workflow for Sodium Propionate analysis by GC-FID.

Experimental Workflow:

- **Sample Extraction:** The sample is extracted in an acidic solution, typically dilute sulfuric acid in methanol.[18] The acid quantitatively converts the p
- **Internal Standard:** An internal standard (IS), such as isobutyric acid, is added. The IS is chosen for its chemical similarity to the analyte and its disti
- **GC Analysis:** The extract is injected into the GC. A typical setup uses a Stabilwax-DA fused silica capillary column, which is designed for the analys
- **Quantification:** The concentration of propionic acid is determined by comparing the ratio of its peak area to the internal standard's peak area agains

Conclusion

Sodium propionate, particularly the FCC grade, is a well-characterized and highly effective antimicrobial preservative. Its utility in both pharmaceutical research and development, confidence in its application relies on a thorough understanding of its chemical identity and the rigorous implementation of methods. This guide has provided the foundational technical knowledge and procedural detail necessary to leverage the full potential of sodium propi

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